

Pomarose: A Technical Guide to a Captive Fragrance Molecule

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pomarose

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pomarose is a powerful, captive aroma molecule developed and patented by Givaudan, a leading company in the flavor and fragrance industry.^{[1][2]} It is a synthetic, double-unsaturated ketone that does not occur in nature and is prized for its unique and potent fruity-rose scent profile.^{[1][2]} This technical guide provides a comprehensive overview of the discovery, history, chemical properties, and sensory characteristics of **Pomarose**, intended for an audience of researchers, scientists, and professionals in drug development and fragrance science.

Discovery and History

The discovery of **Pomarose** was a result of serendipity during the investigation of damascone-like odorants.^[1] Researchers at Givaudan, led by Philip Kraft, were analyzing the nuclear magnetic resonance (NMR) spectra of an unknown trace component with a damascone odor in a complex reaction mixture.^{[1][3]} While the trace component was later identified as a constitutional isomer, the investigation led to the synthesis of **Pomarose** for structural curiosity.^[1] This novel molecule was found to possess a remarkably potent and appealing fruity-rose aroma, superior to the initial target.^{[1][3]}

The development of a commercially viable synthesis for **Pomarose** proved to be a significant challenge, with Givaudan's process development team exploring nineteen different synthetic

routes.[2][3] This underscores the complexity and resource-intensive nature of developing new captive fragrance ingredients.

Chemical Properties and Synthesis

Pomarose, chemically known as (2E,5Z)-5,6,7-trimethylocta-2,5-dien-4-one, is a molecule with the chemical formula $C_{11}H_{18}O$. [1][4] Its potent odor is primarily attributed to the (2E,5Z)-stereoisomer, while the (2E,5E)-isomer is significantly less detectable by most individuals. [1][2] These isomers can equilibrate in the presence of trace acids, particularly in glass containers. [1][2]

Physicochemical Data

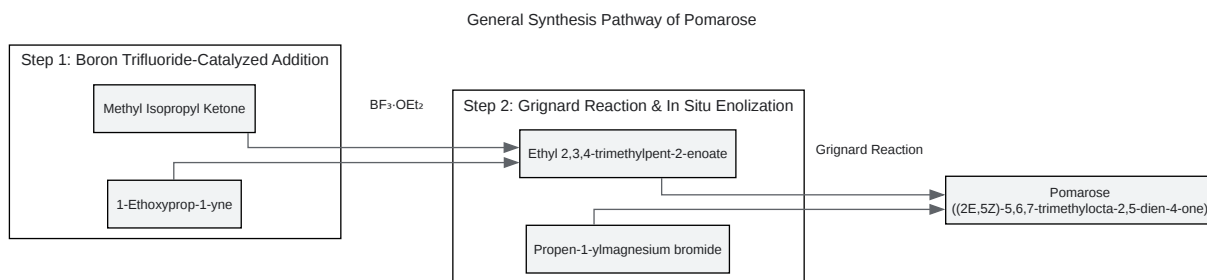
Property	Value	Reference
IUPAC Name	(2E,5Z)-5,6,7-trimethylocta-2,5-dien-4-one	[1][4]
CAS Number	357650-26-1	[1][4]
Molecular Formula	$C_{11}H_{18}O$	[1][4]
Molar Mass	166.26 g/mol	[1][4]
Boiling Point	236.2 °C (estimated)	[1]
Density	0.855 g/cm ³ (estimated)	[1]
Odor Threshold	0.5 ng/L in air	[1]

Synthesis Pathway

While the specific, industrial-scale synthesis protocol for **Pomarose** is a proprietary trade secret of Givaudan, the general synthetic route has been described in the literature. [1][2] The synthesis involves a multi-step process:

- **Boron Trifluoride-Catalyzed Addition:** The synthesis commences with the boron trifluoride-catalyzed addition of methyl isopropyl ketone to 1-ethoxyprop-1-yne. This reaction affords ethyl 2,3,4-trimethylpent-2-enoate. [1][2]

- Grignard Reaction and In Situ Enolization: The resulting ester is then treated with propen-1-ylmagnesium bromide via a Grignard reaction. This step proceeds with an in situ enolization to yield the target molecule, **Pomarose**.^{[1][2]}



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A simplified diagram of the **Pomarose** synthesis pathway.

Olfactory Profile and Sensory Analysis

Pomarose possesses a powerful and complex fruity-rose scent with nuances of apple, plum, and raisin.^{[1][2]} Its unique olfactory profile makes it a valuable ingredient in modern perfumery, adding a distinctive character to fragrances.^[1]

Experimental Protocol: Sensory Panel Evaluation

A comprehensive sensory analysis of a novel fragrance molecule like **Pomarose** typically involves a trained sensory panel. The following is a generalized protocol:

- Panelist Selection and Training:** A panel of 10-15 individuals is selected based on their olfactory acuity and ability to describe scents. Panelists undergo training to familiarize themselves with a range of standard aroma compounds and descriptive terminology.
- Sample Preparation:** **Pomarose** is diluted in an odorless solvent (e.g., diethyl phthalate or ethanol) to various concentrations. Samples are presented on smelling strips (mouillettes) or

in sniff bottles.

- **Evaluation Conditions:** The evaluation is conducted in a well-ventilated, odor-free room with controlled temperature and humidity.
- **Evaluation Procedure:** Panelists are presented with the samples in a randomized and blind manner. They are asked to describe the odor profile, noting the primary scent characteristics (e.g., fruity, rosy) and any secondary nuances (e.g., apple, plum). The intensity of the odor is also rated on a labeled magnitude scale (e.g., from 0 = no odor to 9 = extremely strong).
- **Data Analysis:** The descriptive data is compiled and analyzed to create a detailed olfactory profile of the molecule. Statistical analysis of the intensity ratings is performed to determine the perceived strength of the odor at different concentrations.

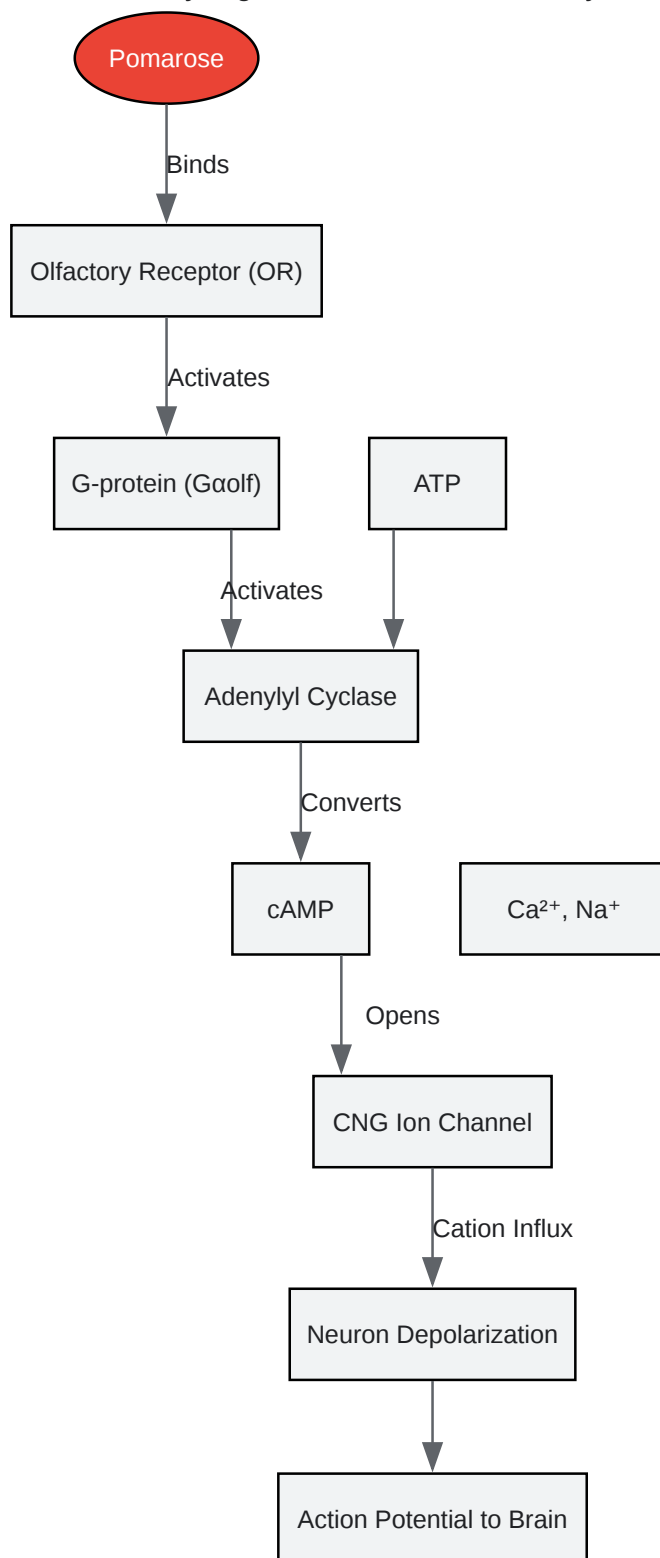
Mechanism of Olfactory Perception

The perception of **Pomarose**, like any odorant, begins with its interaction with olfactory receptors (ORs) located in the olfactory epithelium of the nasal cavity. This interaction initiates a signal transduction cascade that ultimately leads to the perception of smell in the brain.

Olfactory Signal Transduction Pathway

The binding of an odorant molecule, such as **Pomarose**, to a specific G-protein coupled olfactory receptor (OR) triggers a conformational change in the receptor. This activates the associated G-protein ($G_{\alpha olf}$), leading to the activation of adenylyl cyclase. Adenylyl cyclase then converts ATP to cyclic AMP (cAMP). The increase in intracellular cAMP opens cyclic nucleotide-gated (CNG) ion channels, allowing an influx of cations (primarily Ca^{2+} and Na^{+}) into the olfactory sensory neuron. This influx of positive ions depolarizes the neuron, generating an action potential that is transmitted to the olfactory bulb in the brain for processing.

Olfactory Signal Transduction Pathway

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A diagram of the olfactory signal transduction cascade.

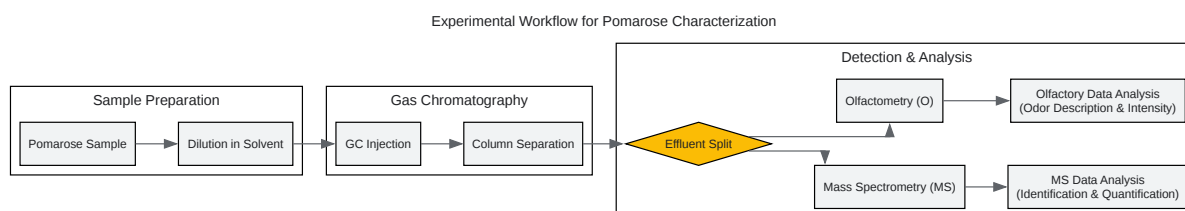
As of now, specific quantitative data on the binding affinity of **Pomarose** to individual olfactory receptors is not publicly available. Research in this area is ongoing and would likely be conducted using techniques such as in-vitro expression of olfactory receptors in cell lines followed by ligand-binding assays.

Analytical Characterization

The chemical purity and isomeric composition of **Pomarose** are critical for its consistent olfactory performance. Gas chromatography-mass spectrometry (GC-MS) and gas chromatography-olfactometry (GC-O) are key analytical techniques used for its characterization.

Experimental Workflow: GC-MS and GC-O Analysis

The following workflow outlines the typical procedure for the analytical characterization of a fragrance molecule like **Pomarose**.



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- To cite this document: BenchChem. [Pomarose: A Technical Guide to a Captive Fragrance Molecule]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12675126#pomarose-discovery-and-history]

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